

Technical Comparison Guide: GC-MS Characterization of 4-Bromo-2,5- diisopropylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,5-diisopropylaniline

Cat. No.: B13859370

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Executive Summary & Compound Significance

4-Bromo-2,5-diisopropylaniline is a halogenated aniline derivative characterized by the presence of two isopropyl groups at the ortho and meta positions relative to the amine, and a bromine atom at the para position.

- **Primary Context:** It frequently appears as a regioisomeric impurity or degradation product in the manufacturing of thiourea-based insecticides (e.g., Diafenthiuron) or as a specialized building block for steric tuning in organometallic catalysis.
- **Analytical Challenge:** Differentiating the 2,5-isomer from the symmetric 2,6-isomer is critical, as the "ortho effect" in the 2,6-isomer significantly alters reactivity and biological activity. GC-MS offers the most robust method for separation (via retention time) and identification (via fragmentation nuances).

Structural Comparison

Feature	4-Bromo-2,5-diisopropylaniline	4-Bromo-2,6-diisopropylaniline
Structure	Asymmetric substitution (2,5-alkyl)	Symmetric substitution (2,6-alkyl)
Steric Environment	Moderate steric hindrance (one ortho group)	High steric hindrance (two ortho groups flanking NH ₂)
Key Application	Impurity profiling (Diafenthuron); Fine Chem	Ligand synthesis (NHC precursors); Standard Reagent
CAS Number	Not widely listed (Research/Impurity)	80058-84-0

Experimental Protocol (GC-MS)[1][2][3]

To ensure reproducible fragmentation data, the following standardized Electron Ionization (EI) protocol is recommended. This setup minimizes thermal degradation while maximizing resolution between isomers.

Sample Preparation:

- Solvent: Dichloromethane (DCM) or Ethyl Acetate (HPLC Grade).
- Concentration: 100 µg/mL (100 ppm).
- Derivatization (Optional): Not strictly required for non-polar columns, but trifluoroacetic anhydride (TFAA) can be used to improve peak shape if tailing occurs due to the amine.

Instrument Parameters:

- Ionization Mode: Electron Impact (EI) at 70 eV.
- Source Temperature: 230 °C.
- Transfer Line: 280 °C.

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms, HP-5ms), 30 m × 0.25 mm ID × 0.25 µm film.
- Oven Program:
 - Hold at 60 °C for 1 min.
 - Ramp 20 °C/min to 280 °C.
 - Hold at 280 °C for 5 min.

Fragmentation Analysis

The mass spectrum of **4-Bromo-2,5-diisopropylaniline** is dominated by cleavage of the alkyl side chains and the halogen substituent.

Molecular Ion Cluster (M^+)

- m/z 255 and 257: The compound displays a characteristic 1:1 doublet intensity ratio due to the natural abundance of Bromine isotopes (and).
- Stability: The aromatic ring stabilizes the radical cation, making the molecular ion clearly visible, though not necessarily the base peak.

Primary Fragmentation Pathways

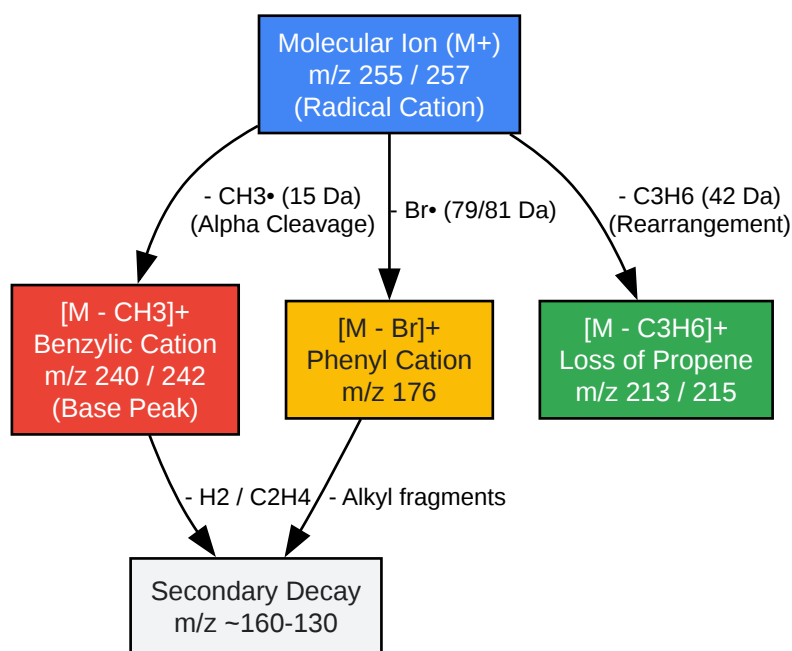
The fragmentation follows three dominant mechanistic routes:

- Benzylic
 - Cleavage (Loss of Methyl):
 - Mechanism: Loss of a methyl radical (, 15 Da) from one of the isopropyl groups. This forms a resonance-stabilized benzylic cation (quinoid-like structure).

- Observed Ions: m/z 240 / 242 ($M - 15$).
- Intensity: typically the Base Peak (100%) in alkyl-substituted anilines.
- Loss of Bromine Radical:
 - Mechanism: Homolytic cleavage of the C-Br bond.
 - Observed Ion: m/z 176 (C₆H₅N).
 - Significance: This peak lacks the bromine isotope pattern, confirming the loss of the halogen.
- McLafferty-like Rearrangement / Loss of Propene:
 - Mechanism: The isopropyl group can undergo rearrangement to lose a neutral propene molecule (C₃H₆, 42 Da), especially if the ortho position allows interaction with the amine hydrogen.
 - Observed Ions: m/z 213 / 215 ($M - 42$).

Fragmentation Pathway Diagram

The following diagram illustrates the causal relationships in the fragmentation cascade.



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Caption: Predicted EI-MS fragmentation pathway for **4-Bromo-2,5-diisopropylaniline** showing primary loss of methyl and bromine radicals.

Comparative Analysis: 2,5- vs. 2,6-Isomer[1]

Differentiation between the 2,5- and 2,6-isomers is the most common analytical hurdle. While their mass spectra are qualitatively similar (same fragments), their relative abundances and retention times differ due to the "Ortho Effect."

The "Ortho Effect" Mechanism

In the 2,6-isomer, the amine group is flanked by two bulky isopropyl groups. This steric crowding prevents the amine from becoming coplanar with the ring, reducing resonance delocalization.

- Consequence: The 2,6-isomer often exhibits a higher abundance of the M-15 ion relative to the molecular ion compared to the 2,5-isomer. The relief of steric strain upon fragmentation drives the reaction.
- 2,5-Isomer: With only one ortho group, the steric strain is lower, often resulting in a slightly more intense molecular ion (M⁺) relative to the base peak than seen in the 2,6-isomer.

Data Comparison Table[1][4]

Parameter	4-Bromo-2,5-diisopropylaniline	4-Bromo-2,6-diisopropylaniline
Molecular Ion (M ⁺)	m/z 255/257 (Moderate Intensity)	m/z 255/257 (Weaker Intensity)
Base Peak	m/z 240/242 (M - CH ₃)	m/z 240/242 (M - CH ₃)
Loss of Propene	m/z 213/215 (Variable)	m/z 213/215 (Often suppressed due to sterics)
Retention Time (DB-5)	Elutes Later (Higher boiling point interaction)	Elutes Earlier (Steric shielding reduces polarity)
Key Differentiator	Retention Time is the primary confirmation tool.[1]	Spectral Fingerprint (Ratio of M ⁺ to M-15).

Retention Time Logic

On a non-polar column (DB-5ms), the 2,6-diisopropylaniline derivative typically elutes earlier than the 2,5-isomer.

- Reasoning: The two ortho isopropyl groups in the 2,6-isomer effectively "shield" the polar amine group (), reducing its interaction with the stationary phase and lowering the effective boiling point relative to the more exposed amine in the 2,5-isomer.

References

- PubChem. (2025).[1][2] 4-Bromo-2,6-diisopropylaniline Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- SpectraBase. (2025). Mass Spectrum of 4-Bromo-2,6-diisopropylaniline. Wiley Science Solutions. Retrieved from [\[Link\]](#)

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Sources

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- [2. 4-bromo-N,N-diisopropylaniline | C₁₂H₁₈BrN | CID 15335633 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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